

Comparative analysis of "Frubiase" and isotonic sports drinks

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Frubiase**

Cat. No.: **B14633507**

[Get Quote](#)

Eine vergleichende Analyse von „**Frubiase**“ und isotonischen Sportgetränken

Leitfaden für Fachleute aus Forschung, Wissenschaft und Arzneimittelentwicklung

Dieser Leitfaden bietet eine objektive, datengestützte vergleichende Analyse von **Frubiase®**, einem Nahrungsergänzungsmittel, und herkömmlichen isotonischen Sportgetränken. Der Schwerpunkt liegt auf der Zusammensetzung, den physiologischen Wirkmechanismen und den leistungsbezogenen Aspekten, die für Forscher, Wissenschaftler und Fachleute in der Arzneimittelentwicklung relevant sind.

Einleitung

Die Aufrechterhaltung von Flüssigkeits- und Elektrolythaushalt sowie die Energieversorgung sind für die sportliche Leistungsfähigkeit von entscheidender Bedeutung. Isotonische Sportgetränke sind traditionell die erste Wahl zur Rehydrierung und Energieversorgung bei sportlicher Betätigung. **Frubiase® SPORT** und **Frubiase® SPORT AUSDAUER** positionieren sich als Alternativen, die den Körper mit einer hochdosierten Kombination aus Vitaminen, Mineralstoffen und Spurenelementen versorgen, wobei letzteres zusätzlich ein langsam freisetzendes Kohlenhydrat enthält. Diese Analyse untersucht die wissenschaftlichen Grundlagen beider Produktkategorien.

Vergleichende Analyse der Zusammensetzung

Die folgende Tabelle fasst die quantitative Zusammensetzung von **Frubiase® SPORT**, **Frubiase® SPORT AUSDAUER** und typischen isotonischen Sportgetränken zusammen.

Tabelle 1: Quantitative Analyse der Inhaltsstoffe

Inhaltsstoff	Frubiase® SPORT (pro Brausetablette)	Frubiase® SPORT AUSDAUER (pro 40 g Portion)	Typisches isotonisches Sportgetränk (pro 500 ml)
Kohlenhydrate	-	27,5 g (davon 27,4 g Palatinose™)	20 - 40 g (typischerweise Glukose, Fruktose, Saccharose, Maltodextrin)
Natrium	0 mg	0 mg	200 - 500 mg
Kalium	500 mg	500 mg	60 - 150 mg
Calcium	500 mg	500 mg	0 - 50 mg
Magnesium	350 mg	350 mg	0 - 25 mg
Vitamin C	180 mg	180 mg	Variabel, oft zugesetzt
Vitamin E	30 mg (α-TE)	30 mg (α-TE)	Variabel, oft zugesetzt
B-Vitamine	Umfassender Komplex (B1, B2, B6, B12, Niacin, Pantothenäsäure, Folsäure, Biotin)	Umfassender Komplex (B1, B2, B6, B12, Niacin, Pantothenäsäure, Folsäure, Biotin)	Variabel, oft zugesetzt
Weitere Mineralstoffe/Spurenel emente	Eisen (5,0 mg), Zink (5,0 mg), Jod (90 µg)	Eisen (5,0 mg), Zink (5,0 mg), Jod (90 µg)	In der Regel nicht enthalten

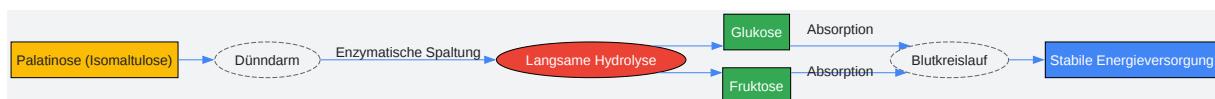
Anmerkung: Die Werte für isotonische Sportgetränke sind repräsentative Bereiche, die auf gängigen Produkten wie Gatorade und Powerade basieren.

Physiologische Wirkmechanismen

Frubiase®

Frubiase® SPORT konzentriert sich auf die Zufuhr von Mikronährstoffen, um den erhöhten Bedarf bei sportlicher Aktivität zu decken. Die enthaltenen Vitamine und Mineralstoffe spielen eine entscheidende Rolle im Energiestoffwechsel, der Muskelfunktion und der Verringerung von Ermüdung.[1][2]

Frubiase® SPORT AUSDAUER enthält zusätzlich Palatinose™ (Isomaltulose), ein Disaccharid aus Glukose und Fruktose.[3] Im Gegensatz zu schnell verfügbaren Kohlenhydraten wird Palatinose™ aufgrund seiner starken α -1,6-glykosidischen Bindung langsam im Dünndarm hydrolysiert.[4] Dies führt zu einem langsameren und länger anhaltenden Anstieg des Blutzuckerspiegels, was eine stabilere Energieversorgung während des Ausdauersports zur Folge haben kann.[3]

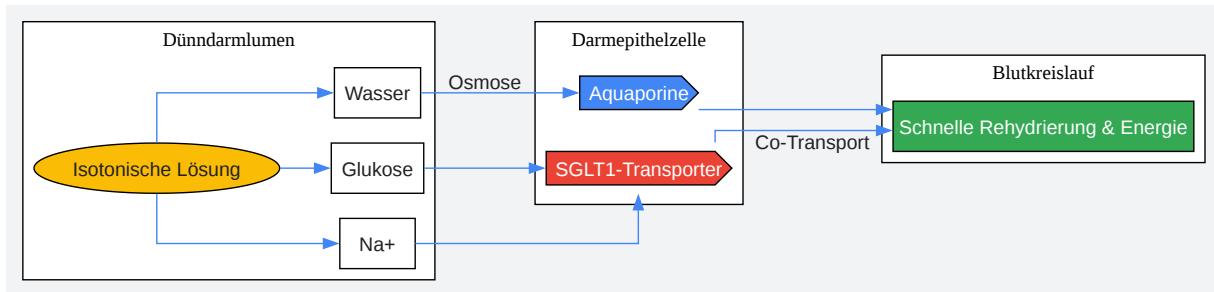


[Click to download full resolution via product page](#)

Metabolischer Weg von Palatinose™.

Isotonische Sportgetränke

Isotonische Sportgetränke sind so formuliert, dass ihre Osmolarität der des menschlichen Blutes (ca. 280-300 mOsm/L) entspricht.[5] Dies ermöglicht eine schnelle Magenentleerung und eine effiziente Absorption von Flüssigkeit und Kohlenhydraten im Dünndarm. Die enthaltenen Kohlenhydrate (typischerweise eine Mischung aus Glukose, Fruktose und Saccharose) dienen der schnellen Energiebereitstellung, während die Elektrolyte (insbesondere Natrium) den durch Schweiß verursachten Verlust ausgleichen und die Flüssigkeitsaufnahme fördern.



[Click to download full resolution via product page](#)

Zelluläre Absorption isotonischer Lösungen.

Experimentelle Protokolle zur Wirksamkeitsprüfung

Zur Bewertung der Wirksamkeit von Sporternährungsprodukten werden standardisierte experimentelle Protokolle angewendet.

4.1 Probanden

- Trainierte männliche und weibliche Ausdauersportler (z. B. Radfahrer, Läufer).
- Alter: 18-45 Jahre.
- Ausschlusskriterien: Erkrankungen, die die Testergebnisse beeinflussen könnten; Einnahme von leistungssteigernden Substanzen.

4.2 Studiendesign

- Randomisierte, doppelblinde, placebokontrollierte Crossover-Studie.
- Jeder Proband testet jedes Getränk (z. B. **Frubiase® SPORT AUSDAUER**, isotonisches Getränk, Placebo) in zufälliger Reihenfolge mit einer Auswaschphase von mindestens einer Woche zwischen den Tests.

4.3 Testverfahren

- Vortestphase: Standardisierte Ernährung und Flüssigkeitszufuhr 24 Stunden vor dem Test.
- Basismessungen: Körpergewicht, Urin-Osmolalität (zur Bestimmung des Hydratationsstatus), Blutproben (für Laktat, Glukose).
- Getränkeaufnahme: Einnahme einer standardisierten Menge des Testgetränks (z. B. 300 ml) 30-60 Minuten vor der Belastung.
- Belastungsprotokoll:
 - Submaximale Dauerbelastung: z. B. 90 Minuten Radfahren bei 60-70 % der maximalen Sauerstoffaufnahme (VO_{2max}). Währenddessen regelmäßige Einnahme des Testgetränks.
 - Leistungstest: Unmittelbar im Anschluss, z. B. ein Zeitfahren über eine festgelegte Distanz (z. B. 20 km) oder ein "Time-to-Exhaustion"-Test bei einer höheren Intensität (z. B. 85 % VO_{2max}).
- Messungen während der Belastung:
 - Herzfrequenz (kontinuierlich).
 - Subjektives Belastungsempfinden (RPE-Skala) alle 10-15 Minuten.
 - Blutproben (Laktat, Glukose) in regelmäßigen Abständen.
- Nachbelastungsphase:
 - Unmittelbar nach dem Leistungstest: Blutproben, Körpergewicht.
 - Erfassung von gastrointestinalen Beschwerden.

4.4 Primäre und sekundäre Endpunkte

- Primärer Endpunkt: Leistung im Zeitfahren (Zeit oder erbrachte Arbeit).

- Sekundäre Endpunkte: Zeit bis zur Erschöpfung, Veränderungen im Blutzuckerspiegel und Laktatkonzentration, Hydratationsstatus, Herzfrequenz, RPE, gastrointestinale Verträglichkeit.

Zusammenfassung und Schlussfolgerung

Frubiase® und isotonische Sportgetränke verfolgen unterschiedliche Ansätze zur Unterstützung der sportlichen Leistung.

- Isotonische Sportgetränke sind primär auf die schnelle Zufuhr von Flüssigkeit, Elektrolyten und schnell verfügbaren Kohlenhydraten ausgelegt. Sie eignen sich besonders für intensive Belastungen, bei denen ein schneller Ausgleich von Schweißverlusten und eine rasche Energiebereitstellung im Vordergrund stehen.
- **Frubiase® SPORT** ist ein reines Mikronährstoffpräparat ohne Kohlenhydrate und zielt darauf ab, den erhöhten Bedarf an Vitaminen und Mineralstoffen bei sportlicher Aktivität zu decken. Es ist kein klassisches Sportgetränk zur Rehydrierung oder Energieversorgung während der Belastung.
- **Frubiase® SPORT AUSDAUER** kombiniert die Mikronährstoff-Matrix mit Palatinose™, einem langsam freisetzenden Kohlenhydrat.^[3] Dieser Ansatz zielt auf eine langanhaltende und stabile Energieversorgung ab, was insbesondere bei langen Ausdauerbelastungen von Vorteil sein kann, um Leistungseinbrüche durch schwankende Blutzuckerspiegel zu vermeiden.^[5] Die Auflösung in 500 ml Wasser ergibt eine isotonische Lösung, die eine optimale Aufnahme gewährleistet.^[3]

Fazit für die Zielgruppe:

Die Wahl zwischen **Frubiase®** und einem isotonischen Sportgetränk hängt von der spezifischen Zielsetzung ab. Für die Entwicklung von Produkten zur schnellen Rehydrierung und Energieversorgung unter hochintensiven Bedingungen bleibt die isotonische Formulierung mit schnell verfügbaren Kohlenhydraten der Goldstandard. Für Produkte, die auf lange Ausdauerbelastungen und eine stabile Energieversorgung abzielen, stellt die Verwendung von langsam freisetzenden Kohlenhydraten wie Palatinose™, wie sie in **Frubiase® SPORT AUSDAUER** enthalten ist, eine vielversprechende Strategie dar. Die zusätzliche Anreicherung mit einem breiten Spektrum an Vitaminen und Mineralstoffen in **Frubiase®** adressiert den

allgemeinen Mikronährstoffbedarf von Sportlern, was über die reine Leistungsunterstützung während der Belastung hinausgeht. Zukünftige Forschung sollte direkte Vergleichsstudien unter Anwendung der oben beschriebenen Protokolle durchführen, um die Leistungsunterschiede quantitativ zu erfassen.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Low GI carbs – Can sugars play a role?  The example of Palatinose™ (isomaltulose) | PPTX [slideshare.net]
- 2. What is Palatinose™ (Isomaltulose)? | BENEON [beneo.com]
- 3. dot | Graphviz [graphviz.org]
- 4. contractlaboratory.com [contractlaboratory.com]
- 5. performancepartner.gatorade.com [performancepartner.gatorade.com]
- To cite this document: BenchChem. [Comparative analysis of "Frubiase" and isotonic sports drinks]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b14633507#comparative-analysis-of-frubiase-and-isotonic-sports-drinks>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com